

Solubility of calcium cyclamate in aqueous and organic solvents

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Compound of Interest

Compound Name: Calcium cyclamate

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An In-depth Technical Guide to the Solubility of **Calcium Cyclamate** in Aqueous and Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **calcium cyclamate** in various aqueous and organic solvents. The information is compiled from publicly available scientific literature and pharmacopeia standards, offering a valuable resource for formulation development, quality control, and research applications.

Introduction to Calcium Cyclamate

Calcium cyclamate (Calcium cyclohexylsulfamate, CAS No. 139-06-0) is an artificial sweetener that is approximately 30 times sweeter than sucrose.^{[1][2]} It is a white, odorless, crystalline powder.^{[1][2]} Understanding its solubility is critical for its application in various products, including pharmaceuticals, food, and beverages, as it directly impacts dissolution, bioavailability, and formulation stability.

Quantitative Solubility Data

The following tables summarize the available quantitative data for the solubility of **calcium cyclamate** in various solvents. It is important to note that detailed studies on the temperature and pH dependence of **calcium cyclamate**'s solubility are not extensively available in the

reviewed literature. The data presented here is primarily at ambient temperature unless otherwise specified.

Table 1: Solubility of **Calcium Cyclamate** in Aqueous Solvents

Solvent	Solubility	Approximate Concentration (g/100 mL)	Reference
Water	1 g in 4 mL	25	[3]
Water	Freely soluble	Not specified	[1][4]
Aqueous Sorbitol Solution	Soluble	Not specified	[3]

Table 2: Solubility of **Calcium Cyclamate** in Organic and Mixed Solvents

Solvent	Solubility	Approximate Concentration (g/100 mL)	Reference
Ethanol	1 g in 60 mL	1.67	[3]
Propylene Glycol	1 g in 1.5 mL	66.67	[3]
25% Ethanol in Water	25 g in 100 mL	25	[3]
90% Ethyl Alcohol in Water	2.4 g in 100 mL	2.4	[3]
Benzene	Practically insoluble	< 0.01	[1]
Chloroform	Practically insoluble	< 0.01	[1]
Diethyl Ether	Practically insoluble	< 0.01	[1]

Factors Influencing Solubility

The solubility of calcium salts can be influenced by several factors, including temperature and pH. While specific data for **calcium cyclamate** is limited, general principles for calcium salts

suggest that:

- **Temperature:** The solubility of many salts in water increases with temperature. However, for some calcium salts, the solubility can decrease at higher temperatures.^[5] Experimental verification is necessary to determine the precise effect of temperature on **calcium cyclamate** solubility.
- **pH:** The pH of the solution can significantly impact the solubility of calcium salts.^{[6][7][8]} For instance, in acidic conditions, the formation of the more soluble cyclamic acid could potentially increase the overall solubility. The pH of a 10% aqueous solution of **calcium cyclamate** is reported to be between 5.5 and 7.5.^{[1][3]}

Experimental Protocol for Solubility Determination

This section outlines a detailed methodology for determining the equilibrium solubility of **calcium cyclamate**. This protocol is a synthesis of established methods for solubility testing of chemical compounds and food additives.

Principle

The equilibrium solubility is determined by creating a saturated solution of **calcium cyclamate** in the solvent of interest. The concentration of the dissolved solute in the clear supernatant is then quantified using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Visible Spectrophotometry.

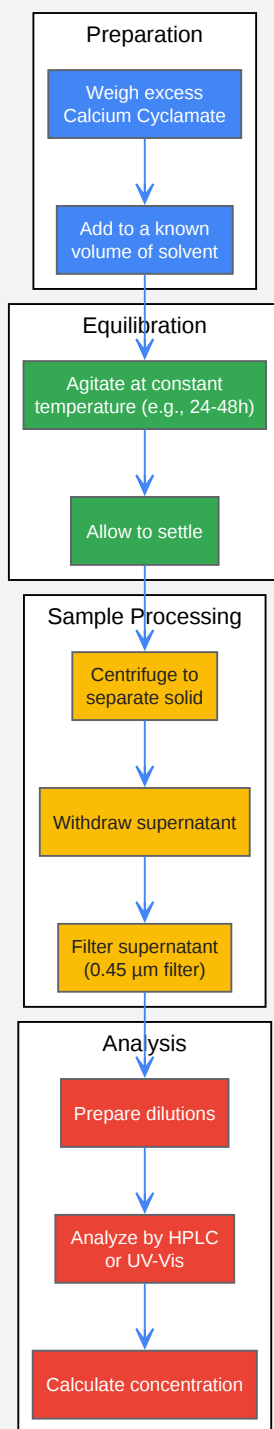
Materials and Equipment

- **Calcium Cyclamate** (USP Reference Standard or equivalent)
- Solvents (e.g., deionized water, ethanol, propylene glycol)
- Volumetric flasks, pipettes, and other calibrated glassware
- Analytical balance (readable to 0.01 mg)
- Constant temperature shaker bath or incubator
- Centrifuge

- Syringe filters (e.g., 0.45 μm PTFE or PVDF)
- HPLC system with a UV detector or a UV-Visible Spectrophotometer
- pH meter

Experimental Workflow Diagram

Experimental Workflow for Solubility Determination



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Caption: Workflow for determining the equilibrium solubility of **calcium cyclamate**.

Step-by-Step Procedure

- Preparation of Saturated Solution:
 - Accurately weigh an amount of **calcium cyclamate** known to be in excess of its solubility limit and add it to a suitable container (e.g., a screw-capped vial or flask).
 - Add a precise volume of the desired solvent to the container.
 - Seal the container to prevent solvent evaporation.
- Equilibration:
 - Place the container in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C, 37 °C).
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24 to 48 hours). A preliminary study can be conducted to determine the time required to reach a plateau in concentration.
- Sample Separation:
 - After equilibration, allow the suspension to stand undisturbed at the same temperature for a short period to allow the excess solid to settle.
 - Centrifuge the sample at a high speed to pellet the undissolved solid.
- Sample Collection and Preparation:
 - Carefully withdraw a known volume of the clear supernatant using a calibrated pipette.
 - Filter the supernatant through a syringe filter (e.g., 0.45 µm) to remove any remaining solid particles. The filter material should be chemically compatible with the solvent.
 - Dilute the filtered supernatant with the solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:

- Analyze the diluted sample using a validated analytical method.
 - HPLC Method: An isocratic reversed-phase HPLC method with UV detection is suitable. The mobile phase could consist of a mixture of a phosphate buffer and an organic modifier like acetonitrile or methanol. Detection is typically performed at a wavelength where cyclamate has significant absorbance (e.g., around 200-220 nm).
 - UV-Vis Spectrophotometry: Prepare a standard curve of **calcium cyclamate** in the same solvent. Measure the absorbance of the diluted sample and determine the concentration from the standard curve.
- Calculate the original concentration of **calcium cyclamate** in the supernatant, taking into account the dilution factor. The result is reported as the solubility in units such as g/100 mL or mg/mL.

Conclusion

This technical guide provides essential solubility data and a detailed experimental protocol for **calcium cyclamate**. While the available data offers a good starting point for researchers and formulation scientists, it is evident that further studies are needed to fully characterize the solubility of **calcium cyclamate** as a function of temperature and pH. The provided experimental workflow offers a robust framework for conducting such investigations and generating valuable data for various applications.

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